

Essential Safety and Logistics for Handling SCR1693 (Cucurbitacin I/JSI-124)

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Compound of Interest

Compound Name: **SCR1693**

Cat. No.: **B14748107**

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of potent compounds like **SCR1693** is paramount. This document provides immediate, procedural guidance for the safe operational use and disposal of **SCR1693**, also known as Cucurbitacin I or JSI-124.

Chemical Identifiers:

- Systematic Name: Cucurbitacin I
- Synonyms: JSI-124, Elatericin B, NSC 521777
- CAS Number: 2222-07-3[1]

Personal Protective Equipment (PPE) and Immediate Safety Measures

The Safety Data Sheet (SDS) for **SCR1693** emphasizes that the compound is classified as Acutely Toxic (Oral, Category 1) and is fatal if swallowed.[2][3] Adherence to the following PPE and safety protocols is mandatory.

Equipment/Practice	Specification	Rationale
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile).	To prevent skin contact. [3]
Eye Protection	Safety glasses or goggles.	To protect eyes from splashes or airborne particles. [4]
Protective Clothing	Laboratory coat.	To prevent contamination of personal clothing. [4] [5]
Respiratory Protection	Use in a well-ventilated area. A fume hood is required when handling the solid form to avoid inhalation of dust. [4]	To prevent inhalation of potentially harmful dust or aerosols. [3]
Hygiene Practices	Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product. Remove PPE before leaving the laboratory. [3] [4]	To prevent accidental ingestion and contamination of common areas. [3] [5]

Experimental Protocols: Handling and Stock Solution Preparation

SCR1693 is typically supplied as a crystalline solid and requires dissolution for experimental use.[\[6\]](#) The following protocols are based on information from major chemical suppliers.

Stock Solution Preparation:

The solubility of **SCR1693** varies by solvent. Dimethyl sulfoxide (DMSO) is a common solvent for creating high-concentration stock solutions.[\[2\]](#)[\[7\]](#)

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	5.15 - 100	10 - 194.3
Ethanol	~30	Not Specified
Dimethylformamide	~30	Not Specified

Note: Data compiled from multiple sources.[\[2\]](#)[\[6\]](#)[\[7\]](#) Always use fresh, moisture-free DMSO for best results as absorbed moisture can reduce solubility.[\[7\]](#)

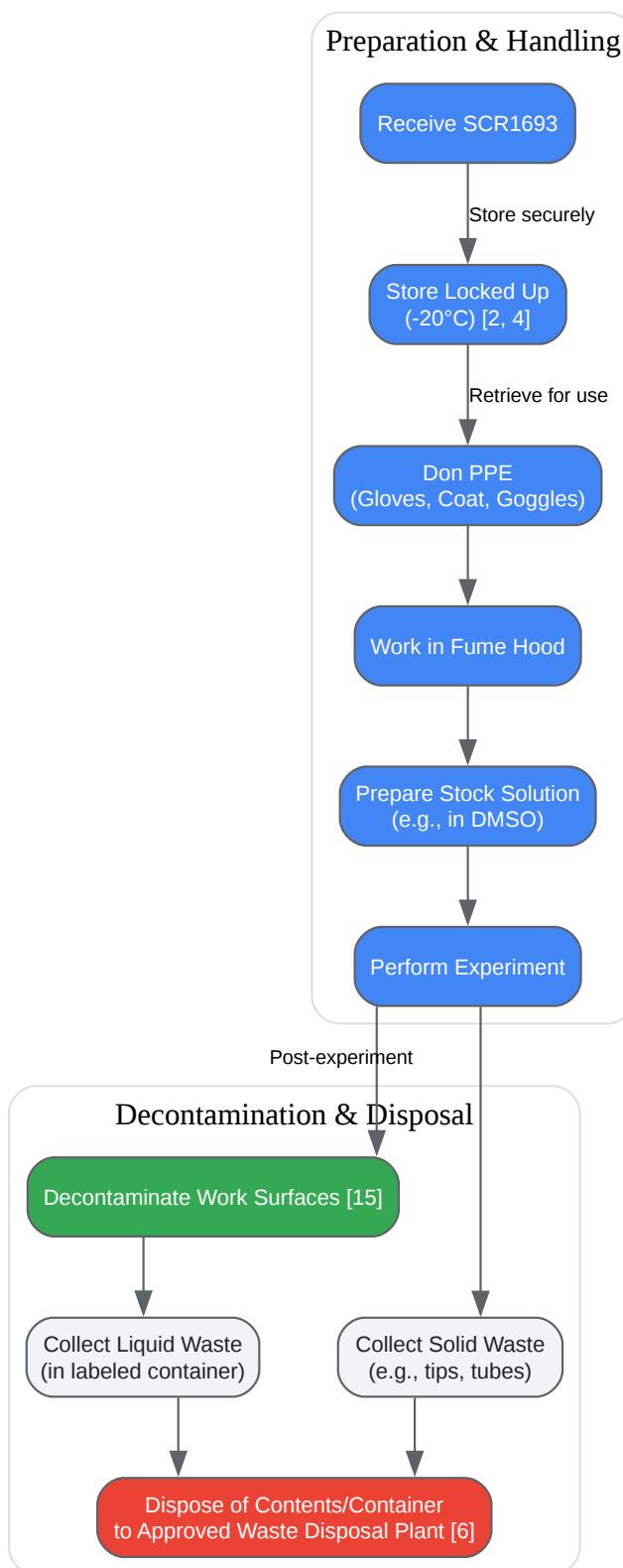
Methodology for Preparing a 10 mM Stock Solution in DMSO:

- Pre-Handling: Before opening the container, ensure all required PPE is donned and that work will be conducted in a chemical fume hood.
- Weighing: Carefully weigh the desired amount of solid **SCR1693** using a calibrated analytical balance. Avoid generating dust.[\[3\]](#)
- Dissolution: Add the appropriate volume of fresh DMSO to the solid compound. For a 10 mM solution, using a molecular weight of 514.65 g/mol , add 1.94 mL of DMSO for every 10 mg of **SCR1693**.[\[2\]](#)
- Mixing: Gently vortex or sonicate the solution until the solid is completely dissolved, yielding a clear solution.
- Storage: Store the stock solution at -20°C in a tightly sealed container.[\[2\]](#)

Operational and Disposal Plan

A systematic approach to handling **SCR1693**, from receipt to disposal, minimizes risk and ensures regulatory compliance.

Workflow for Handling **SCR1693**:



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*Workflow for the safe handling and disposal of **SCR1693**.*

Disposal Protocol:

- Waste Segregation: Do not mix **SCR1693** waste with other chemical waste streams unless permitted by institutional guidelines.[3]
- Containerization: Collect all materials contaminated with **SCR1693** (e.g., pipette tips, tubes, gloves) and any unused solution in a dedicated, clearly labeled, and sealed hazardous waste container.
- Regulatory Compliance: All waste material must be disposed of in accordance with national and local regulations.[3] This explicitly includes disposing of the contents and the container at an approved waste disposal facility.[3]
- Spill Management: In case of a spill, avoid dust generation.[3] Carefully collect the material, clean the affected area, and dispose of all cleanup materials as hazardous waste.[3] Do not allow the product to enter drains.[3]

Emergency Procedures:

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth.[3]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. [3]
- Eye Contact: Rinse out with plenty of water.[3]
- Inhalation: Move to fresh air.[3]

Always have the Safety Data Sheet readily available for emergency responders.[3]

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